

cis-Tetrahydrofuran-3,4-diol IUPAC name and synonyms

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Compound of Interest

Compound Name: *cis-Tetrahydrofuran-3,4-diol*

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An In-depth Technical Guide to **cis-Tetrahydrofuran-3,4-diol**

Nomenclature

cis-Tetrahydrofuran-3,4-diol is a cyclic organic compound that plays a significant role in various chemical syntheses and has potential biological applications. Its nomenclature and a selection of its common synonyms are detailed below.

Identifier Type	Name
IUPAC Name	(3R,4S)-oxolane-3,4-diol ^[1]
Synonym	1,4-anhydroerythritol ^{[2][3][4]}
Synonym	cis-3,4-Tetrahydrofurandiol ^[5]
CAS Number	4358-64-9 ^{[1][5][6][7]}

Physicochemical and Computational Properties

A summary of key quantitative data for **cis-tetrahydrofuran-3,4-diol** is presented in the following table, providing a quick reference for its physical and computed properties.

Property	Value
Molecular Formula	C ₄ H ₈ O ₃ [1] [2] [5] [6] [7]
Molecular Weight	104.10 g/mol [5] [7]
Purity	≥97% [5] , 98% [6]
Topological Polar Surface Area (TPSA)	49.69 Å ² [5]
logP	-1.2616 [5]
Hydrogen Bond Donors	2 [5]
Hydrogen Bond Acceptors	3 [5]
Rotatable Bonds	0 [5]

Experimental Protocols: Synthesis

Several synthetic routes to **cis-tetrahydrofuran-3,4-diol** have been established. The choice of method often depends on the desired scale and the available starting materials.

Dihydroxylation of Tetrahydrofuran

One common method involves the dihydroxylation of tetrahydrofuran. This can be achieved using oxidizing agents like osmium tetroxide or potassium permanganate to introduce the hydroxyl groups in a *cis* configuration.[\[2\]](#)

Reduction of Sugars

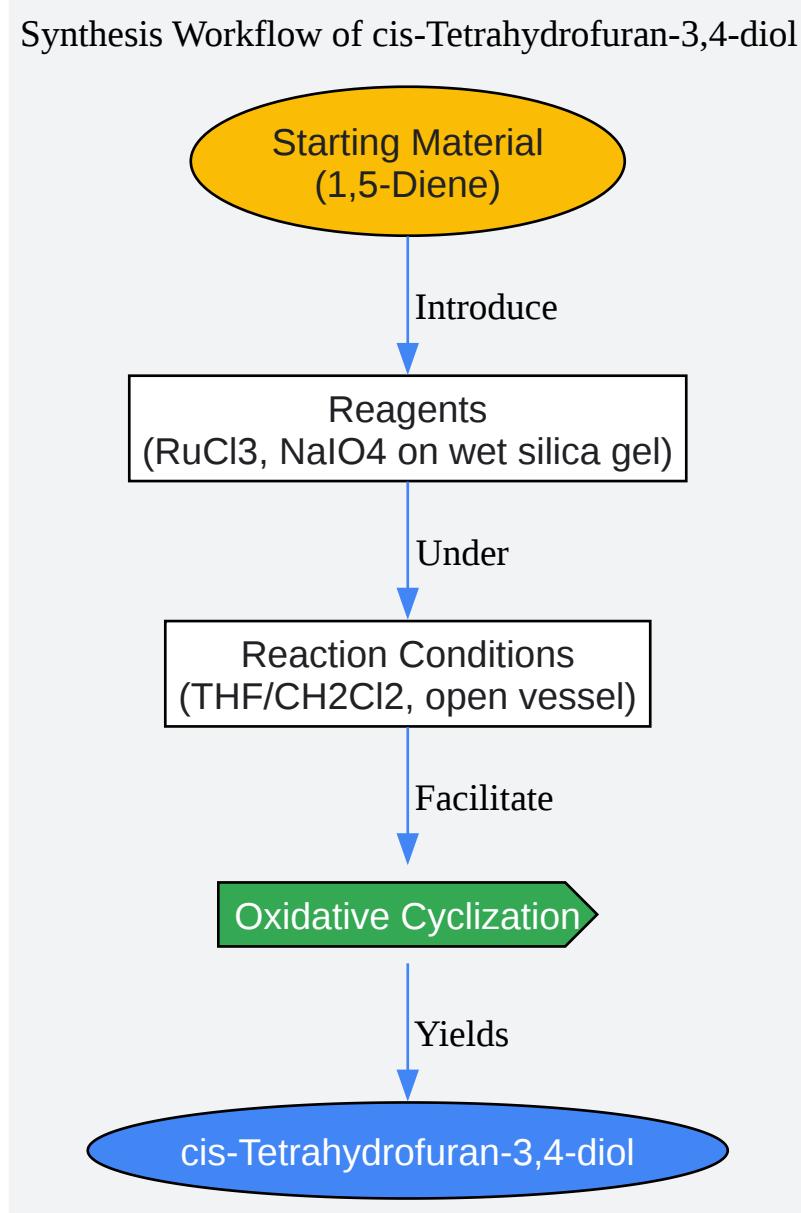
cis-Tetrahydrofuran-3,4-diol can also be derived from sugars. This process typically involves the reduction of sugar alcohols, leading to the formation of the corresponding tetrahydrofuran derivatives.[\[2\]](#)

Oxidative Cyclization of 1,5-Dienes

A highly efficient method for preparing *cis*-2,5-disubstituted tetrahydrofurans is the ruthenium-catalyzed oxidative cyclization of 1,5-dienes.[\[8\]](#) This reaction is known for its high yields and excellent diastereoselectivity.[\[8\]](#)

- Catalyst: Ruthenium(III) chloride (0.2 mol%)
- Oxidant: Sodium periodate on wet silica gel
- Solvent: A mixture of tetrahydrofuran and dichloromethane
- Conditions: The reaction is robust and can be carried out in an open vessel as it is insensitive to air and moisture.[8]
- Outcome: This method typically produces cis-2,5-disubstituted tetrahydrofurans in high yields (83-92%) and with a high diastereomeric ratio (>95:5).[8]

A permanganate-mediated oxidative cyclization of 1,5-diene precursors is another effective method for the stereoselective synthesis of cis-2,5-disubstituted tetrahydrofuran diols.[8]



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Caption: Oxidative cyclization workflow for the synthesis of **cis-tetrahydrofuran-3,4-diol**.

Applications in Organic Synthesis As a Key Skeleton for Protecting Groups

The **cis-tetrahydrofuran-3,4-diol** structure serves as a backbone for novel protecting groups in organic synthesis, particularly for the 5'-hydroxyl group of nucleosides.[3][4] These protecting

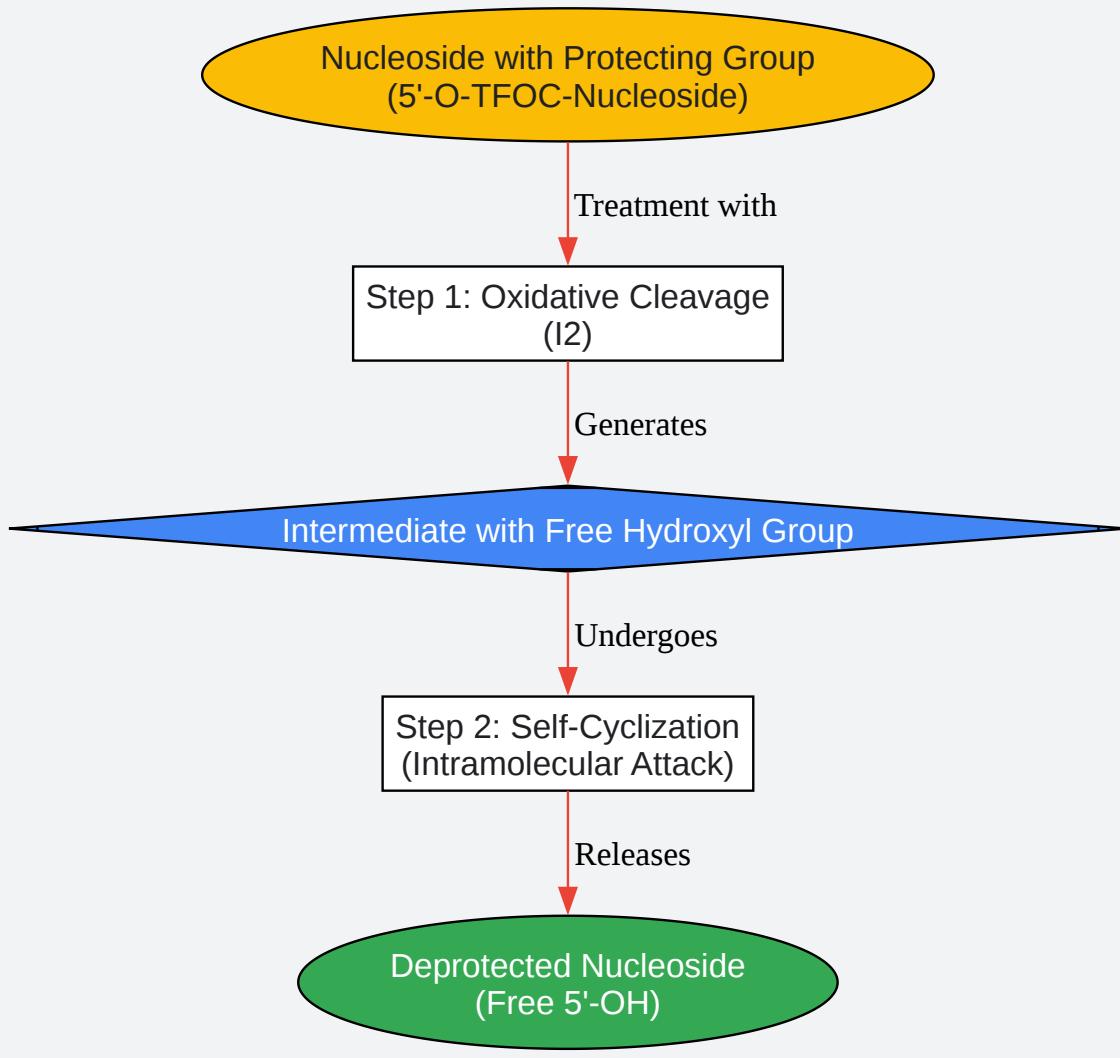
groups are designed to be "protected" themselves, allowing for a two-step deprotection process.[3][4]

Carbonate-type acyl groups incorporating the **cis-tetrahydrofuran-3,4-diol** backbone and a tritylsulfenyl (TrS) or monomethoxytritylsulfenyl (MMTrS) group have been developed.[3][4]

- Deprotection Process:

- Step 1 (Oxidative Cleavage): The TrS or MMTrS group is removed under mild oxidative conditions, for instance, using iodine.[3][4] This step generates a neighboring hydroxyl group.
- Step 2 (Self-Cyclization): The newly formed hydroxyl group undergoes an intramolecular attack on the acyl carbon, leading to the release of the protected 5'-hydroxyl group of the nucleoside.[3][4]

The rigid five-membered ring of the **cis-tetrahydrofuran-3,4-diol** backbone holds the two hydroxyl groups in close proximity, facilitating this self-cyclization process.[3]

Deprotection Mechanism of a **cis**-Tetrahydrofuran-3,4-diol Based Protecting Group[Click to download full resolution via product page](#)

Caption: Two-step deprotection of a nucleoside using a **cis**-tetrahydrofuran-3,4-diol-based protecting group.

Potential Biological Activities

Preliminary studies have indicated that **cis**-tetrahydrofuran-3,4-diol possesses several biological activities of interest in medicinal chemistry.

- Antioxidant Properties: The compound has demonstrated potential as an antioxidant, which could be beneficial in mitigating oxidative stress within biological systems.[2]
- Antimicrobial Activity: Initial research suggests that **cis-tetrahydrofuran-3,4-diol** has antimicrobial properties, making it a candidate for further investigation in the development of new antimicrobial agents.[2]

The tetrahydrofuran ring is a common motif in a wide range of natural products that exhibit diverse and potent biological activities, including anticancer, antimicrobial, and antifungal effects.[9][10][11][12] This prevalence underscores the importance of substituted tetrahydrofurans like **cis-tetrahydrofuran-3,4-diol** as valuable building blocks in the synthesis of complex, biologically active molecules.[2][9]

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